

Comprehensive Technical Guide: (1H-Indol-7-yl)methanamine Hydrochloride in Drug Discovery

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Compound of Interest

Compound Name: (1H-indol-7-yl)methanamine
hydrochloride

CAS No.: 1797558-60-1

Cat. No.: B2489150

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Executive Summary

(1H-indol-7-yl)methanamine hydrochloride (also known as 7-(aminomethyl)indole hydrochloride) is a highly versatile, privileged building block extensively utilized in modern medicinal chemistry. The indole scaffold is ubiquitous in biologically active molecules, and the introduction of a primary amine at the C7 position provides a critical vector for exploring chemical space—particularly in the design of kinase inhibitors, GPCR ligands, and targeted protein degraders (PROTACs).

This whitepaper provides an authoritative analysis of its physicochemical properties, molecular weight dynamics, analytical validation protocols, and synthetic utility.

Physicochemical Profiling & Molecular Weight Dynamics

Understanding the exact molecular weight and ionization behavior of **(1H-indol-7-yl)methanamine hydrochloride** is foundational for accurate stoichiometric calculations and mass spectrometric validation [1].

The compound is supplied as a hydrochloride salt to mitigate the inherent instability and oxidation susceptibility of the free primary amine. The salt form significantly enhances shelf-life and aqueous solubility, though it necessitates specific handling during organic synthesis (e.g., freebasing).

Table 1: Core Physicochemical Properties

Property	Value
Chemical Name	(1H-indol-7-yl)methanamine hydrochloride
Synonyms	7-(Aminomethyl)indole hydrochloride
CAS Registry Number	1797558-60-1
Molecular Formula (Salt)	C ₉ H ₁₁ ClN ₂ (or C ₉ H ₁₀ N ₂ · HCl)
Molecular Weight (Salt)	182.65 g/mol
Molecular Weight (Free Base)	146.19 g/mol (CAS: 408356-52-5)
SMILES	<chem>C1=CC2=C(C(=C1)CN)NC=C2.Cl</chem>
Storage Conditions	Inert atmosphere (Argon/N ₂), 2-8°C, desiccated

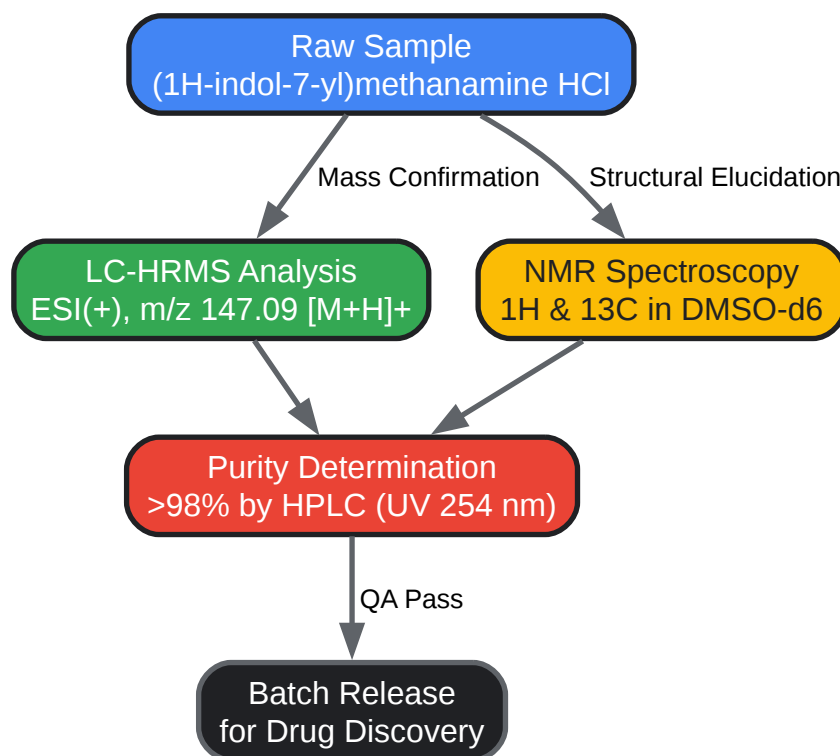
**Table 2: High-Resolution Mass Spectrometry (HRMS)
Exact Mass Profile**

For analytical validation, the hydrochloride salt dissociates in solution. Mass spectrometry detects the protonated free base.

Species	Formula	Exact Mass (m/z)	Relative Abundance
[M+H] ⁺ (Monoisotopic)	C ₉ H ₁₁ N ₂ ⁺	147.0917	100% (Base Peak)
[M+H] ⁺ (¹³ C Isotope)	C ₈ (¹³ C)H ₁₁ N ₂ ⁺	148.0950	~9.8%

Analytical Validation: A Self-Validating Protocol

To ensure scientific integrity before deploying this building block in multi-step synthesis, a self-validating analytical workflow must be executed. Relying solely on vendor certificates of analysis (CoA) introduces risk, as hydrochloride salts are highly hygroscopic and prone to water absorption, which artificially inflates the apparent mass during weighing [2].



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Analytical validation workflow for (1H-indol-7-yl)methanamine HCl purity and identity.

Step-by-Step Methodology: LC-HRMS and NMR Validation

1. LC-HRMS Sample Preparation & Causality:

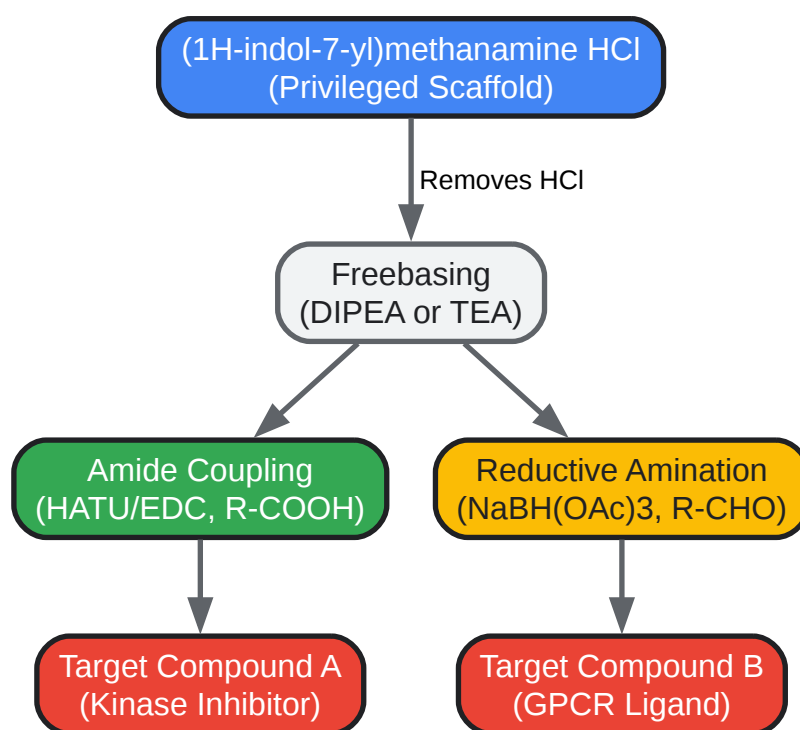
- Step: Dissolve 1 mg of the compound in 1 mL of Methanol:Water (50:50) containing 0.1% Formic Acid.
- Causality: The 0.1% Formic Acid serves a dual purpose. First, it ensures complete protonation of the primary amine, maximizing the ionization efficiency for Electrospray Ionization (ESI+) to yield the robust m/z 147.09 signal. Second, it suppresses peak tailing on the reverse-phase C18 column by neutralizing residual silanol groups on the stationary phase.

2. ^1H -NMR Acquisition & Causality:

- Step: Dissolve 5 mg of the sample in 0.5 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
- Causality: DMSO-d_6 is specifically chosen over CDCl_3 . The hydrochloride salt is highly polar and virtually insoluble in non-polar solvents. Furthermore, DMSO-d_6 strongly hydrogen-bonds with the exchangeable protons (the indole N-H and the primary amine $-\text{NH}_3^+$), shifting their signals downfield and preventing rapid exchange with trace water. This allows for the distinct observation of the broad $-\text{NH}_3^+$ integration (typically ~ 8.0 - 8.5 ppm), confirming the salt form.

Synthetic Utility & Drug Discovery Workflows

The primary aliphatic amine at the C7 position of the indole ring is highly nucleophilic, making it an ideal candidate for late-stage functionalization, amide couplings, and reductive aminations [3].



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Synthetic pathways utilizing (1H-indol-7-yl)methanamine HCl in drug discovery.

Step-by-Step Methodology: Standardized Amide Coupling Protocol

When incorporating **(1H-indol-7-yl)methanamine hydrochloride** into a target molecule via amide bond formation, the stoichiometry of the base is the most critical failure point.

Protocol:

- Activation: In an oven-dried flask under inert argon, dissolve the target carboxylic acid (1.0 equiv) and HATU (1.2 equiv) in anhydrous DMF (0.1 M concentration).
- Base Addition: Add N,N-Diisopropylethylamine (DIPEA) (3.0 equiv) to the mixture and stir for 10 minutes at room temperature.
 - Causality: HATU requires a basic environment to form the active OBt-ester intermediate.

- Amine Addition: Add **(1H-indol-7-yl)methanamine hydrochloride** (1.1 equiv) in a single portion.
 - Causality for 3.0 equiv DIPEA: The first equivalent of DIPEA is entirely consumed to neutralize the HCl salt of the indole building block (freebasing). The remaining two equivalents maintain the basic pH required to drive the coupling reaction to completion and neutralize the acidic byproducts of the HATU reagent. Failure to account for the HCl salt in the base stoichiometry will stall the reaction at the active ester stage.
- Workup: After 2 hours, quench with saturated aqueous NaHCO₃. Extract with Ethyl Acetate (3x). Wash the combined organic layers with 5% aqueous LiCl to remove residual DMF.
 - Causality: DMF is highly water-soluble but partitions poorly into pure water during extraction. The addition of LiCl severely decreases the solubility of DMF in the organic phase (salting-out effect), ensuring a high-purity crude product.

References

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